

Application Notes: BI-167107 for Studying Receptor-G Protein Interactions

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Compound of Interest

Compound Name: BI-167107

Cat. No.: B15619068

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Introduction

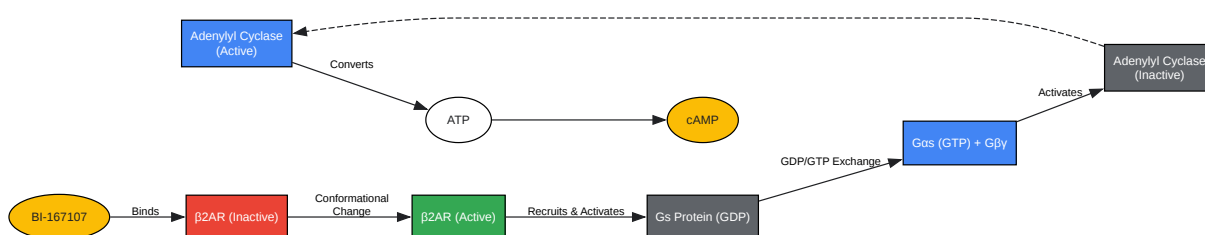
BI-167107 is a potent, long-acting full agonist for the $\beta 2$ adrenergic receptor ($\beta 2AR$), a prototypical G protein-coupled receptor (GPCR).^{[1][2]} Developed during a program to create third-generation $\beta 2$ -agonists, its unique properties—notably its high affinity and exceptionally slow dissociation rate—have made it an invaluable tool for the biochemical and structural characterization of GPCRs.^{[3][4]} These characteristics allow **BI-167107** to effectively "lock" the $\beta 2AR$ in its active conformation, thereby stabilizing the transient and inherently unstable complex formed between the receptor and its cognate G protein (Gs). This stabilization was instrumental in obtaining the first high-resolution crystal structure of a GPCR-G protein complex, providing unprecedented insights into the mechanism of G protein activation.^{[3][5]}

These application notes provide an overview of **BI-167107**'s properties and detailed protocols for its use in functional assays to probe receptor-G protein interactions.

Mechanism of Action: Stabilizing the Active State

The $\beta 2AR$, like other GPCRs, exists in a dynamic equilibrium between inactive and active conformational states. Agonist binding shifts this equilibrium towards the active state, which is competent to bind and activate heterotrimeric G proteins. **BI-167107** is a full agonist that binds

to the $\beta 2AR$ with a dissociation constant (K_d) of 84 pM.[4][6] Its extremely slow dissociation, with a half-life of over 30 hours, ensures prolonged receptor occupancy and stabilization of the active state.[3] This sustained activation facilitates the coupling of the Gs protein, leading to the dissociation of its $G\alpha_s$ and $G\beta\gamma$ subunits. The activated $G\alpha_s$ subunit then stimulates adenylyl cyclase to produce the second messenger cyclic AMP (cAMP).[5] The stability of the **BI-167107**- $\beta 2AR$ -Gs complex has been leveraged to solve its structure using X-ray crystallography and cryo-electron microscopy (cryo-EM).[3][7][8]



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Figure 1. $\beta 2AR$ signaling pathway activated by **BI-167107**.

Data Presentation

The following tables summarize the key pharmacological data for **BI-167107**.

Table 1: Physicochemical and Binding Properties of **BI-167107**

Property	Value	Reference
Molecular Weight (Da)	370.4	[1]
$\beta 2AR$ Binding Affinity (K_d)	84 pM	[1][2][3][6]
$\beta 2AR$ Dissociation Half-Life ($t_{1/2}$)	30 hours	[1][3]

Table 2: Functional Activity and Selectivity Profile of **BI-167107**

Parameter	Receptor	Value	Reference
Functional Potency			
EC50 (cAMP Accumulation)	Human β 2AR	0.05 nM	[1][3]
EC50 (cAMP Accumulation) vs. Isoprenaline	Human β 2AR	0.15 nM (vs. 1.2 nM for Isoprenaline)	[9]
Selectivity			
Agonist Activity (IC50)	Human β 1AR	3.2 nM	[1][2][3]
Antagonist Activity (IC50)	Human α 1A	32 nM	[1][2][3]

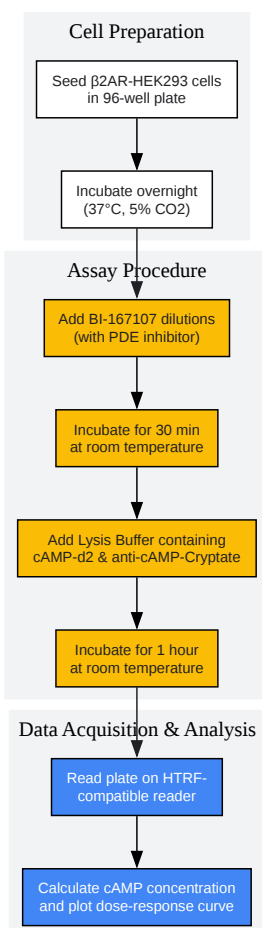
Applications in Research

- **Structural Biology:** **BI-167107** is a critical tool for the structural determination of the β 2AR-Gs complex. Its high affinity and slow off-rate trap the complex in a stable, homogenous state, which is a prerequisite for successful crystallization or cryo-EM imaging.[1][3][4] This has enabled detailed structural analysis of the receptor-G protein interface.
- **Functional Assays:** As a potent, full agonist, **BI-167107** serves as an ideal positive control and reference compound in a variety of functional assays designed to study Gs-protein signaling, including:
 - cAMP accumulation assays to quantify adenylyl cyclase activation.[9]
 - Bioluminescence Resonance Energy Transfer (BRET) assays to monitor G protein activation or β -arrestin recruitment in real-time.[10][11]
 - Label-free dynamic mass redistribution (DMR) assays to assess global cellular responses.
- **Pharmacological Studies:** It can be used in competition binding assays to determine the affinity of other unlabeled ligands.[12] Its slow dissociation kinetics can also be exploited in washout experiments to study the duration of signaling.[13]

Experimental Protocols

Protocol 1: cAMP Accumulation Assay (HTRF)

This protocol describes a method to measure **BI-167107**-induced cAMP production in HEK293 cells stably expressing the human β 2AR using a competitive immunoassay format (HTRF).



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Figure 2. Experimental workflow for a cAMP accumulation assay.

A. Principle Activation of the β 2AR by **BI-167107** stimulates adenylyl cyclase, leading to an increase in intracellular cAMP. Cells are lysed and the amount of cAMP is quantified using a competitive immunoassay. In this HTRF assay, native cAMP produced by the cells competes with a d2-labeled cAMP derivative for binding to an anti-cAMP antibody labeled with a Europium cryptate. When the cryptate and d2 are in close proximity, FRET occurs. Therefore, the HTRF signal is inversely proportional to the concentration of cAMP in the sample.

B. Materials

- HEK293 cells stably expressing human β 2AR
- Culture Medium: DMEM, 10% FBS, 1% Penicillin-Streptomycin, selection antibiotic (e.g., G418)
- Assay Plate: White, solid-bottom 96- or 384-well plates
- Stimulation Buffer: HBSS or PBS
- Phosphodiesterase (PDE) inhibitor: IBMX (3-isobutyl-1-methylxanthine) or Ro 20-1724[14]
- **BI-167107** stock solution (e.g., 10 mM in DMSO)
- cAMP HTRF Assay Kit (e.g., from Cisbio, PerkinElmer)
- HTRF-compatible microplate reader

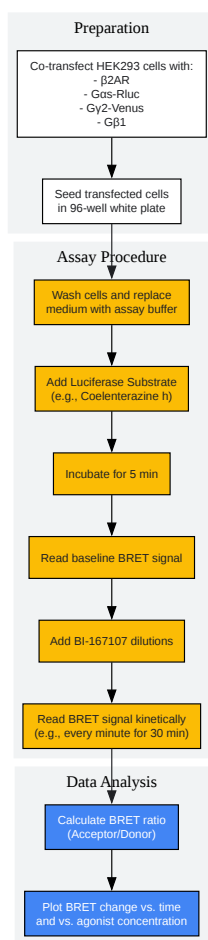
C. Procedure

- Cell Plating:
 - The day before the experiment, seed β 2AR-HEK293 cells into a white 96-well plate at a density of 5,000-20,000 cells per well in 100 μ L of culture medium.
 - Incubate overnight at 37°C in a 5% CO₂ incubator.[14]
- Agonist Preparation:
 - Prepare a 2X working solution of the PDE inhibitor (e.g., 1 mM IBMX) in Stimulation Buffer.
 - Prepare serial dilutions of **BI-167107** in Stimulation Buffer containing the 2X PDE inhibitor. A typical concentration range would be from 10 pM to 1 μ M (final concentration). Include a vehicle control (DMSO in buffer).
- Cell Stimulation:
 - Carefully remove the culture medium from the wells.

- Add 50 µL of the appropriate **BI-167107** dilution (or vehicle) to each well.
- Incubate the plate at room temperature for 30 minutes.^[9]
- Cell Lysis and Detection:
 - Following the manufacturer's protocol for the HTRF kit, prepare the lysis reagents by diluting the cAMP-d2 and anti-cAMP-Cryptate conjugates in the provided lysis buffer.
 - Add 25 µL of the cAMP-d2 solution to each well.
 - Add 25 µL of the anti-cAMP-Cryptate solution to each well.
 - Seal the plate and incubate at room temperature for 60 minutes, protected from light.
- Data Acquisition:
 - Read the plate on an HTRF-compatible reader according to the kit manufacturer's instructions (e.g., excitation at 320 nm, emission at 620 nm and 665 nm).
- Data Analysis:
 - Calculate the ratio of the 665 nm/620 nm emissions and correct for background.
 - Use a cAMP standard curve to convert the HTRF ratio to cAMP concentration.
 - Plot the cAMP concentration against the logarithm of the **BI-167107** concentration.
 - Fit the data to a four-parameter logistic equation to determine the EC50 and Emax values.

Protocol 2: BRET Assay for G Protein Activation

This protocol provides a general framework for monitoring the activation of a Gs protein by **BI-167107** using Bioluminescence Resonance Energy Transfer (BRET).



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